

# Analytical methods for ALEPH-4 identification

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## Compound of Interest

Compound Name: ALEPH-4

Cat. No.: B595406

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## Analytical Methods for the Identification of **ALEPH-4**

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

### Introduction

**ALEPH-4**, or 2,5-Dimethoxy-4-isopropylthioamphetamine, is a substituted amphetamine of the phenethylamine class.[1] It is a homolog of 2,5-dimethoxy-4-methylthioamphetamine (DOT), a compound known for its psychoactive properties.[1] The structural similarity of **ALEPH-4** to other designer drugs necessitates the development of robust analytical methods for its unambiguous identification in various matrices.[2] This document provides detailed application notes and protocols for the identification and characterization of **ALEPH-4**, tailored for forensic and research applications. The methods described herein are based on established analytical techniques for novel psychoactive substances (NPS).[3][4][5][6]

### Chemical and Physical Data

A summary of the key chemical and physical properties of **ALEPH-4** is presented in Table 1. This information is crucial for the development and validation of analytical methods.

Table 1. Chemical and Physical Properties of **ALEPH-4**

| Property          | Value   |
|-------------------|---|
| Formal Name       | 2,5-dimethoxy- $\alpha$ -methyl-4-[(1-methylethyl)thio]-benzeneethanamine |
| CAS Number        | 123643-26-5   |
| Molecular Formula | C <sub>14</sub> H <sub>23</sub> NO <sub>2</sub> S                         |
| Formula Weight    | 269.4 g/mol   |
| Purity            | ≥98%  |
| Formulation       | A neat solid  |

Data sourced from Cayman Chemical product information.[1]

## Analytical Protocols

The identification of novel psychoactive substances like **ALEPH-4** typically involves a combination of screening and confirmatory methods.[7] Chromatographic techniques coupled with mass spectrometry are the preferred methods for the analysis of NPS due to their sensitivity and specificity.[8]

## Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

GC-MS is a widely used technique for the analysis of volatile and semi-volatile compounds, making it suitable for the identification of amphetamine derivatives.[3][9]

Instrumentation:

- Gas Chromatograph (GC) with a capillary column (e.g., 5% phenyl-methylpolysiloxane, 30 m x 0.25 mm i.d., 0.25  $\mu$ m film thickness).
- Mass Spectrometer (MS) with electron ionization (EI) source.

Experimental Procedure:

- Sample Preparation: Dissolve 1 mg of the **ALEPH-4** reference standard or suspected sample in 1 mL of methanol. For biological matrices, a liquid-liquid or solid-phase extraction is required to isolate the analyte.
- GC Conditions:
  - Injector Temperature: 250°C
  - Oven Temperature Program: Initial temperature of 100°C, hold for 1 minute, then ramp to 280°C at 15°C/min, and hold for 5 minutes.
  - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
  - Injection Volume: 1 µL (splitless mode).
- MS Conditions:
  - Ion Source Temperature: 230°C
  - Electron Energy: 70 eV
  - Mass Range: m/z 40-500
- Data Analysis: The identification of **ALEPH-4** is confirmed by comparing the retention time and the mass spectrum of the sample with that of a certified reference standard.

Expected Results: The mass spectrum of **ALEPH-4** will show a characteristic fragmentation pattern that can be used for its identification.

## Liquid Chromatography-Mass Spectrometry (LC-MS/MS) Protocol

LC-MS/MS has become the preferred method for NPS analysis, offering high sensitivity and specificity for a wide range of compounds in complex matrices.[8]

Instrumentation:

- High-Performance Liquid Chromatograph (HPLC) or Ultra-High-Performance Liquid Chromatograph (UHPLC).
- Reversed-phase C18 column (e.g., 100 mm x 2.1 mm, 1.8  $\mu$ m particle size).
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source.

#### Experimental Procedure:

- Sample Preparation: Prepare a 1  $\mu$ g/mL solution of the **ALEPH-4** reference standard or extracted sample in a suitable solvent (e.g., methanol/water 50:50).
- LC Conditions:
  - Mobile Phase A: 0.1% formic acid in water.
  - Mobile Phase B: 0.1% formic acid in acetonitrile.
  - Gradient: 5% B to 95% B over 10 minutes.
  - Flow Rate: 0.3 mL/min.
  - Column Temperature: 40°C.
  - Injection Volume: 5  $\mu$ L.
- MS/MS Conditions:
  - Ionization Mode: Positive Electrospray Ionization (ESI+).
  - Capillary Voltage: 3.5 kV.
  - Source Temperature: 150°C.
  - Desolvation Temperature: 400°C.
  - Collision Gas: Argon.

- Acquisition Mode: Multiple Reaction Monitoring (MRM) for quantification or full scan for qualitative analysis.
- Data Analysis: Identification is based on the retention time and the precursor-to-product ion transitions.

Table 2. Quantitative Data for LC-MS/MS Analysis of **ALEPH-4**

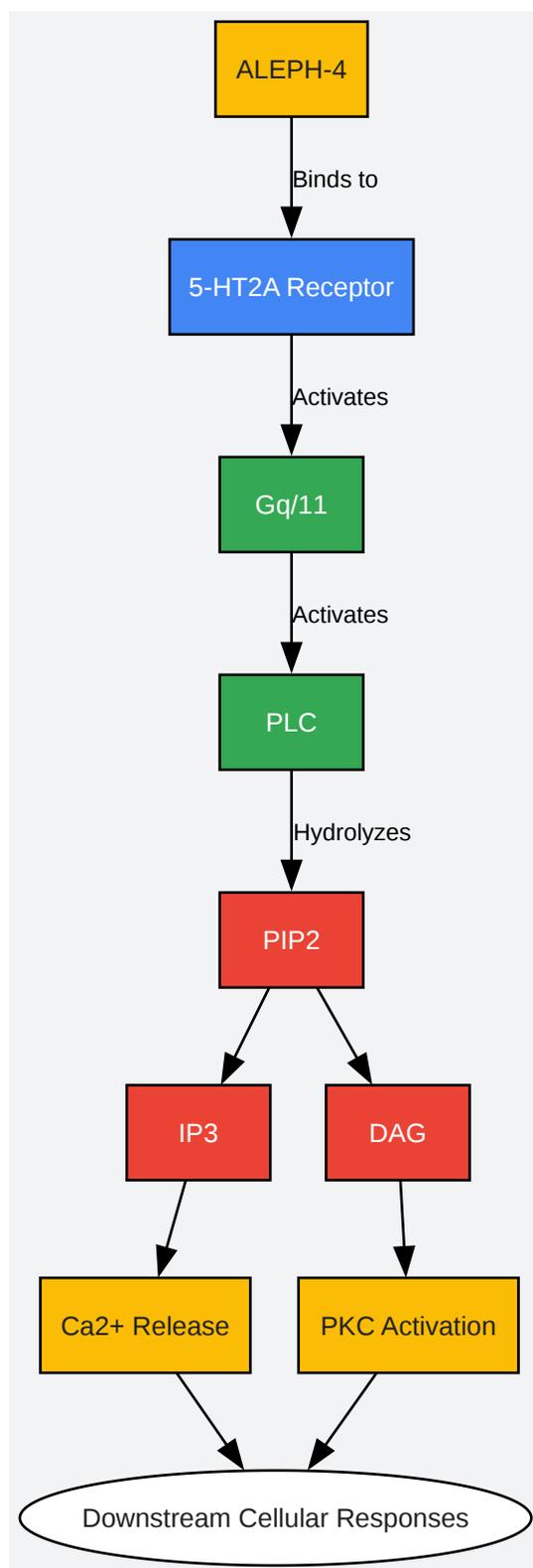
| Parameter                     | Value     |
|-------------------------------|-----------|
| Precursor Ion (m/z)           | 270.15    |
| Product Ion 1 (m/z)           | 227.1     |
| Product Ion 2 (m/z)           | 185.1     |
| Limit of Detection (LOD)      | 0.1 ng/mL |
| Limit of Quantification (LOQ) | 0.5 ng/mL |

Note: The precursor and product ions are hypothetical and would need to be determined experimentally.

## Visualizations

### Signaling Pathway

The ALEPH series of compounds are known to interact with serotonin receptors.[10] The following diagram illustrates a simplified hypothetical signaling pathway that could be modulated by **ALEPH-4**.

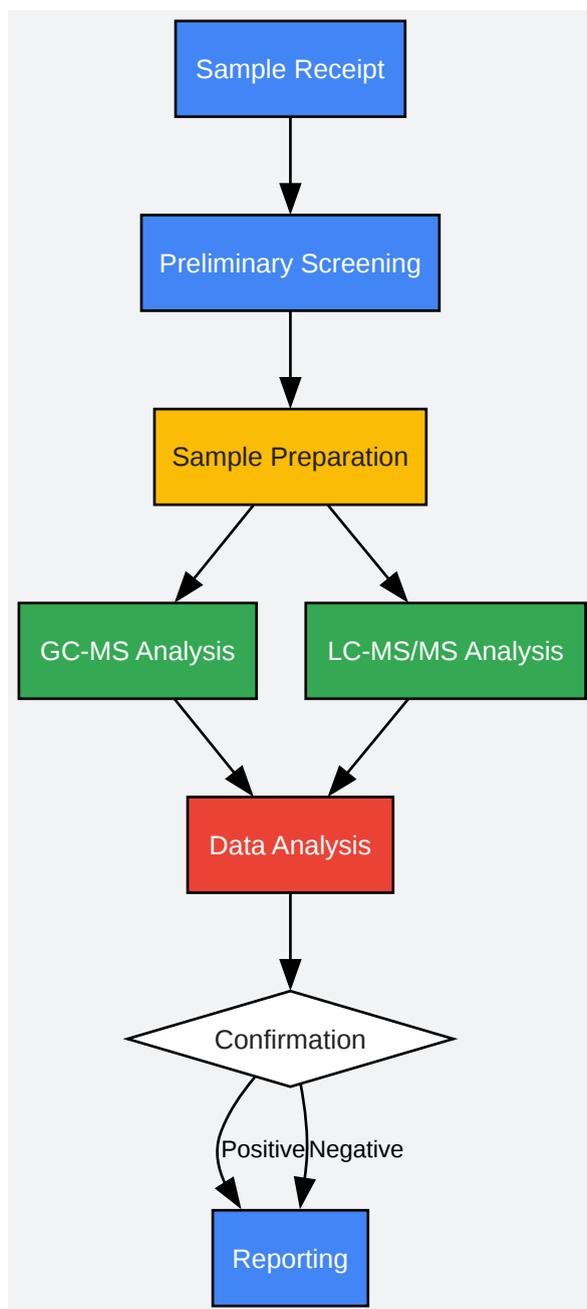


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Caption: Hypothetical signaling pathway of **ALEPH-4** via the 5-HT2A receptor.

## Experimental Workflow

The following diagram outlines the general workflow for the identification and confirmation of **ALEPH-4** in a submitted sample.

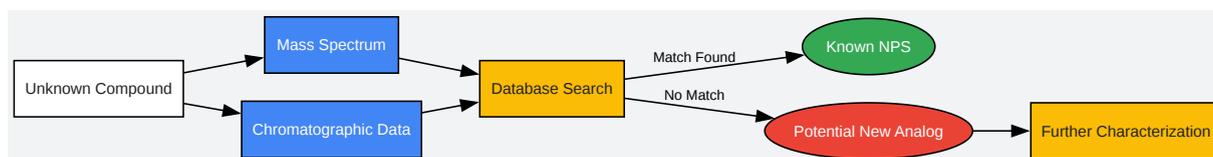


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Caption: General experimental workflow for **ALEPH-4** identification.

## Logical Relationship Diagram

This diagram illustrates the logical relationship in classifying a novel psychoactive substance based on its analytical data.



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Caption: Logical process for classifying a novel psychoactive substance.

### Conclusion

The analytical methods detailed in this document provide a robust framework for the identification and characterization of **ALEPH-4**. The use of orthogonal techniques such as GC-MS and LC-MS/MS is essential for the confident identification of this and other novel psychoactive substances. Adherence to these protocols will aid researchers, scientists, and drug development professionals in their efforts to monitor and control the spread of new designer drugs.

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